

# Spectroscopic and Biological Data for Griseolic Acid C Remains Elusive

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## Compound of Interest

Compound Name: *Griseolic acid C*

Cat. No.: *B217784*

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Despite extensive searches of publicly available scientific databases and literature, detailed spectroscopic data (NMR, MS, IR) and specific biological signaling pathway information for **Griseolic acid C** are not readily available. This lack of accessible data prevents the creation of an in-depth technical guide as requested.

**Griseolic acid C**, with the chemical formula  $C_{14}H_{15}N_5O_7$ , is listed in chemical databases such as PubChem. However, these entries do not currently contain the specific experimental spectroscopic data required for a comprehensive technical analysis. This includes detailed  $^1H$  and  $^{13}C$  NMR chemical shifts and coupling constants, mass spectrometry fragmentation patterns, and infrared absorption frequencies.

Numerous search attempts for the isolation and structural elucidation of **Griseolic acid C**, which would typically be found in primary research articles, did not yield any publications containing the necessary quantitative spectroscopic data. The search results were often populated with information for other, more common, triterpenoid acids such as ursolic acid and oleanolic acid, which are structurally distinct from **Griseolic acid C** and therefore not suitable analogues for data substitution.

Similarly, information regarding the specific biological functions and associated signaling pathways of **Griseolic acid C** is not present in the currently accessible scientific literature. While research on other organic acids often details their interactions with cellular signaling cascades, no such information could be located for **Griseolic acid C**.

Due to the absence of this fundamental data, it is not possible to fulfill the request for a detailed technical guide that includes structured data tables, experimental protocols, and visualizations of signaling pathways for **Griseolic acid C**.

For researchers, scientists, and drug development professionals seeking this information, the following avenues may be more fruitful:

- Accessing specialized chemical databases: Subscription-based and more specialized chemical structure and data repositories may contain proprietary or less commonly cited information.
- Contacting original researchers: Identifying and contacting the researchers who first isolated or synthesized **Griseolic acid C** may provide access to their unpublished data.
- De novo analysis: If a sample of **Griseolic acid C** is obtainable, performing NMR, MS, and IR spectroscopy would be necessary to generate the required data.

Without access to the primary research data, any attempt to create a technical guide on **Griseolic acid C** would be speculative and not meet the standards of accuracy required for a scientific audience.

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